

Troubleshooting low recovery of N-Formyl tranexamic acid in extractions

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Compound of Interest

Compound Name: *N-Formyl tranexamic acid*

Cat. No.: *B15293070*

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Technical Support Center: N-Formyl Tranexamic Acid Extraction

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address low recovery of **N-Formyl tranexamic acid** during extraction procedures. The information is tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the key chemical properties of **N-Formyl tranexamic acid** that influence its extraction?

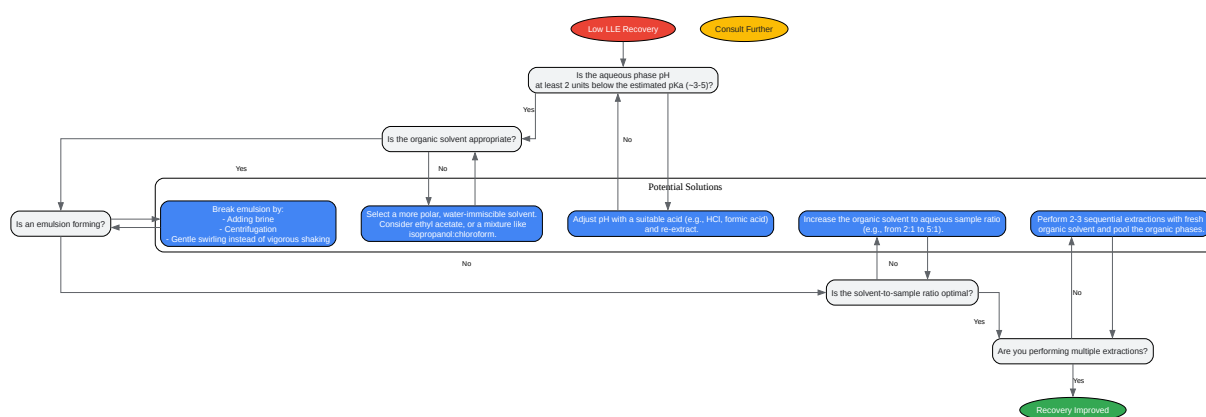
N-Formyl tranexamic acid (molecular formula: C₉H₁₅NO₃, molecular weight: 185.22 g/mol) is a derivative of tranexamic acid.[1] The formylation of the amino group removes its basicity, making the molecule an acidic compound due to the carboxylic acid group. Its polarity is a critical factor; like its parent compound, tranexamic acid, it is expected to be highly soluble in aqueous solutions and less soluble in non-polar organic solvents.

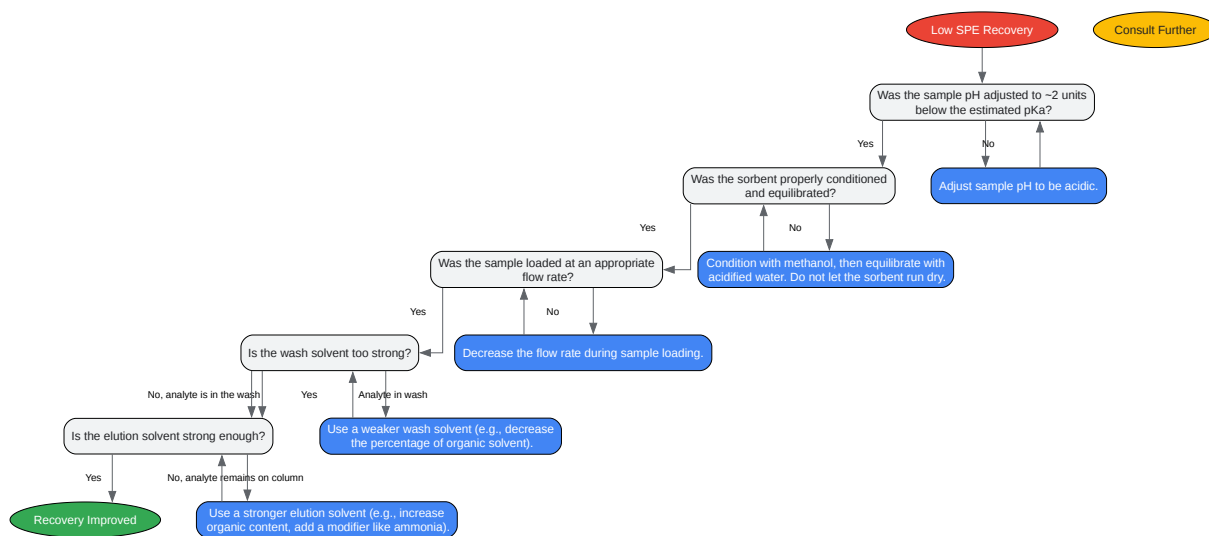
Estimated Physicochemical Properties:

Property	Estimated Value/Characteristic	Impact on Extraction
pKa	~3 - 5 (for the carboxylic acid)	The pH of the aqueous sample must be adjusted to below this range to ensure the molecule is in its neutral, less polar form, which is more amenable to extraction into an organic solvent or retention on a non-polar solid phase.
Solubility	High in polar solvents (e.g., water, methanol). Limited in non-polar organic solvents.	Solvent selection for both liquid-liquid and solid-phase extraction is critical. A moderately polar, water-immiscible solvent is often required for efficient liquid-liquid extraction.

Q2: I am experiencing low recovery in my liquid-liquid extraction (LLE). What are the common causes?

Low recovery in LLE can stem from several factors. The troubleshooting workflow below can help identify the root cause.





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References

- 1. N-Formyl tranexamic acid | C₉H₁₅NO₃ | CID 53652691 - PubChem [pubchem.ncbi.nlm.nih.gov]
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